

Physicochemical properties of 3-Amino-1-methylpyridin-2(1H)-one hydrochloride

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3-Amino-1-methylpyridin-2(1H)-one hydrochloride

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An In-Depth Technical Guide to the Physicochemical Properties of **3-Amino-1-methylpyridin-2(1H)-one hydrochloride**

Introduction

In the landscape of modern drug discovery and development, a comprehensive understanding of a new chemical entity's (NCE) physicochemical properties is not merely a regulatory formality but a foundational pillar of a successful research program. These properties govern a molecule's behavior from synthesis and formulation to its ultimate pharmacokinetic and pharmacodynamic profile. This guide provides an in-depth analysis of **3-Amino-1-methylpyridin-2(1H)-one hydrochloride**, a heterocyclic compound of interest as a versatile building block in medicinal chemistry.^{[1][2]} The pyridinone scaffold is a privileged structure found in numerous biologically active compounds, making a thorough characterization of its derivatives essential for accelerating drug development timelines.^[2]

The principles outlined herein are grounded in the recommendations set forth by the International Council for Harmonisation (ICH) guidelines, particularly ICH Q6A, which mandates the establishment of specifications for new drug substances to ensure quality, safety, and efficacy.^{[3][4]} This document is intended for researchers, scientists, and drug development professionals, offering both a detailed characterization of the title compound and a practical framework for its evaluation.

Molecular and Structural Properties

The unambiguous identification and structural elucidation of a drug substance is the first step in its characterization. For **3-Amino-1-methylpyridin-2(1H)-one hydrochloride**, this involves confirming its chemical identity and understanding its three-dimensional solid-state architecture.

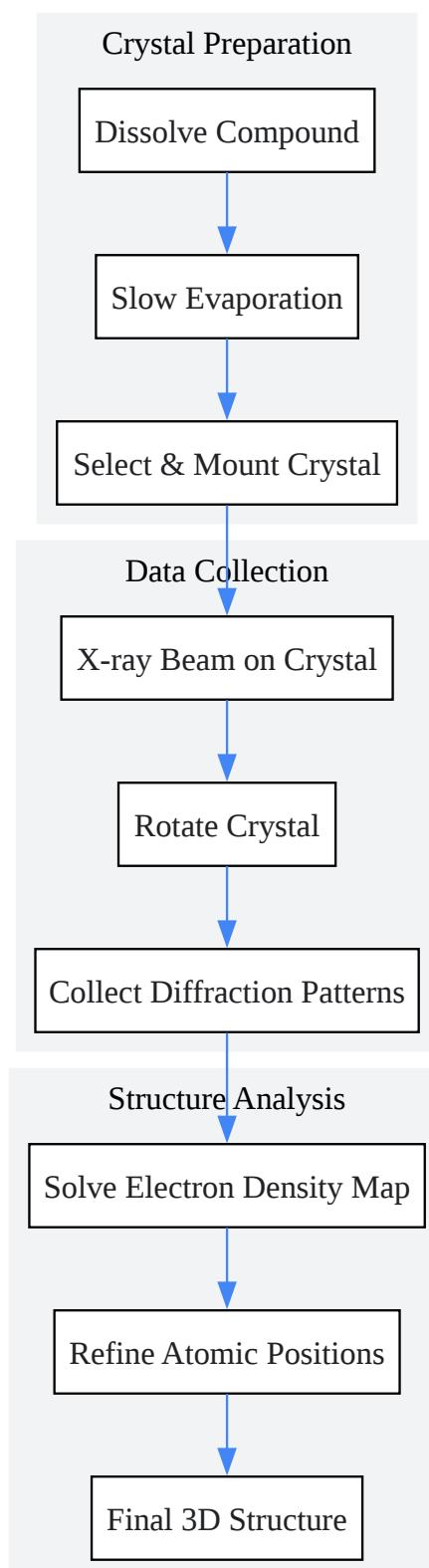
Property	Value	Source
IUPAC Name	3-amino-1-methylpyridin-2(1H)-one hydrochloride	-
CAS Number	1523570-95-7	[5] [6] [7]
Molecular Formula	C ₆ H ₉ ClN ₂ O	[5]
Molecular Weight	160.6 g/mol	[5]
Physical Form	Solid	[5]
Purity	≥95%	[5]
InChI Key	JZVICGAMXLJCEN-UHFFFAOYSA-N	[5]

Solid-State Structure: Single-Crystal X-ray Crystallography

Single-Crystal X-ray Crystallography (SCXRC) stands as the definitive method for determining the atomic and molecular structure of a crystalline solid.[\[8\]](#) It provides precise information on bond lengths, bond angles, conformational preferences, and intermolecular interactions (such as hydrogen bonding) that dictate the crystal packing. For pyridinone derivatives, which often exhibit diverse coordination modes and tautomeric forms, SCXRC is invaluable for confirming the exact structure and understanding its solid-state behavior.[\[2\]](#)[\[9\]](#)

The insights gained from SCXRC are critical for identifying and differentiating polymorphs—different crystalline forms of the same compound—which can have significantly different physicochemical properties, including solubility and stability, as highlighted in ICH guideline Q6A.[\[3\]](#)

- Crystal Growth: High-quality single crystals are grown, typically by slow evaporation of a saturated solution of the compound in a suitable solvent (e.g., methanol, ethanol, or acetonitrile).[9]
- Mounting: A suitable crystal is selected under a microscope and mounted on a goniometer head.[9]
- Data Collection: The crystal is cooled in a nitrogen stream (typically 100-150 K) to minimize thermal vibrations. A diffractometer directs a beam of monochromatic X-rays onto the crystal. As the crystal is rotated, a series of diffraction patterns are collected by a detector.[8][9]
- Structure Solution and Refinement: The collected diffraction data are processed to determine the unit cell dimensions and space group. The atomic positions are determined using direct methods or Patterson methods, and the structural model is refined computationally to achieve the best fit with the experimental data.[8]



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Workflow for Single-Crystal X-ray Crystallography.

Thermal Properties

Thermal analysis techniques are indispensable in pharmaceutical development for characterizing the stability and physical state of a drug substance. They measure changes in material properties as a function of temperature, providing critical data for manufacturing, formulation, and storage.[\[10\]](#)

Melting Point and Phase Transitions: Differential Scanning Calorimetry (DSC)

Differential Scanning Calorimetry (DSC) is a primary technique used to measure the heat flow into or out of a sample as it is heated, cooled, or held at a constant temperature.[\[11\]](#)[\[12\]](#) Its primary applications in pharmaceutical sciences include:

- Melting Point and Enthalpy of Fusion: Determining the precise melting point, which is a key indicator of purity.
- Polymorphism Detection: Identifying different crystalline forms, as they will exhibit distinct melting points and thermal events.[\[11\]](#)[\[13\]](#)
- Purity Assessment: The presence of impurities typically broadens the melting endotherm and lowers the melting point.[\[11\]](#)[\[14\]](#)
- Glass Transitions: Identifying the glass transition temperature (Tg) of amorphous materials.[\[13\]](#)
- Sample Preparation: A small amount of the sample (typically 1-5 mg) is accurately weighed into an aluminum DSC pan. The pan is hermetically sealed.
- Instrument Setup: The sample pan and an empty reference pan are placed in the DSC cell.
- Thermal Program: The cell is heated at a constant rate (e.g., 10 °C/min) under a nitrogen purge.[\[12\]](#) The heat flow difference between the sample and the reference is recorded as a function of temperature.
- Data Analysis: The resulting thermogram is analyzed to determine the onset temperature of melting, the peak maximum (melting point), and the integrated peak area (enthalpy of

fusion).[15]



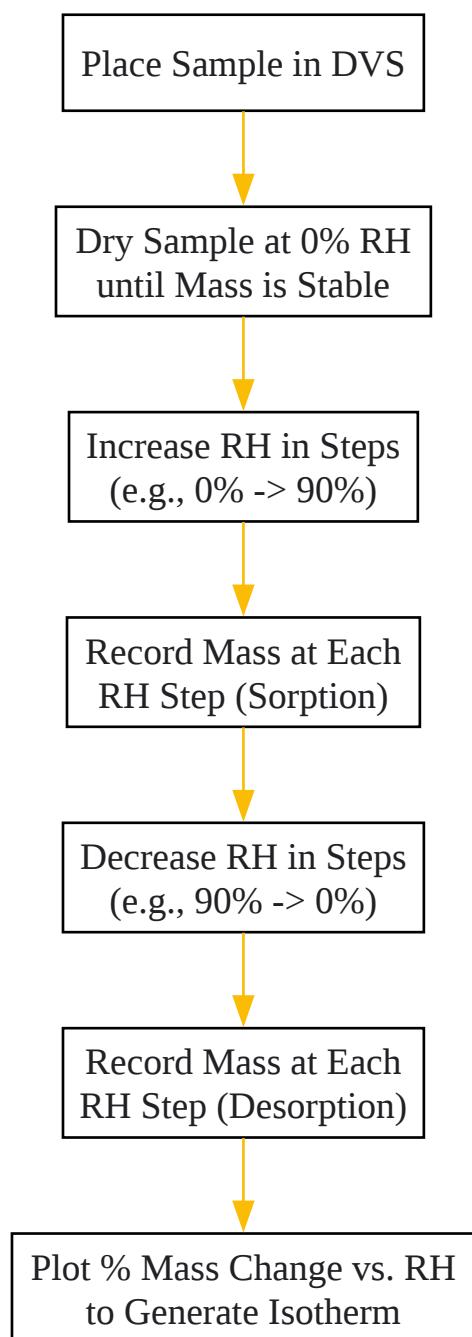
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Experimental Workflow for DSC.

Thermal Stability and Composition: Thermogravimetric Analysis (TGA)

Thermogravimetric Analysis (TGA) measures the change in mass of a sample as a function of temperature or time in a controlled atmosphere.[10][16] It is a crucial tool for assessing the thermal stability of a compound and quantifying volatile content.[17] Key applications include:

- Thermal Stability: Determining the temperature at which the compound begins to decompose.[10][16]
- Solvent and Water Content: Quantifying the amount of residual solvents or water by measuring the mass loss at temperatures below the decomposition point.[17][18]
- Hydrate/Solvate Analysis: Characterizing the loss of water or solvent molecules from crystalline hydrates or solvates.[17]
- Sample Preparation: A small amount of the sample (typically 5-10 mg) is placed in a tared TGA pan.
- Instrument Setup: The pan is placed onto the highly sensitive balance inside the TGA furnace.
- Thermal Program: The furnace is heated at a constant rate (e.g., 10 °C/min) under a controlled atmosphere (typically nitrogen). The sample's mass is continuously recorded.
- Data Analysis: The TGA curve (mass vs. temperature) is analyzed to identify the temperatures at which mass loss occurs and to quantify the percentage of mass lost at each step.[17]



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References

- 1. Buy 3-Amino-1-methylpyridin-2(1H)-one | 33631-01-5 [smolecule.com]
- 2. Recent Advances of Pyridinone in Medicinal Chemistry - PMC [pmc.ncbi.nlm.nih.gov]
- 3. ikev.org [ikev.org]
- 4. ema.europa.eu [ema.europa.eu]
- 5. 3-Amino-1-methylpyridin-2(1H)-one hydrochloride [cymitquimica.com]
- 6. 3-AMino-1-Methylpyridin-2(1H)-one hydrochloride | 1523570-95-7 [chemicalbook.com]
- 7. 1523570-95-7|3-Amino-1-methylpyridin-2(1H)-one hydrochloride|BLD Pharm [bldpharm.com]
- 8. X-ray crystallography - Wikipedia [en.wikipedia.org]
- 9. benchchem.com [benchchem.com]
- 10. veeprho.com [veeprho.com]
- 11. quercus.be [quercus.be]
- 12. americanpharmaceuticalreview.com [americanpharmaceuticalreview.com]
- 13. veeprho.com [veeprho.com]
- 14. news-medical.net [news-medical.net]
- 15. Differential scanning calorimetry: An invaluable tool for a detailed thermodynamic characterization of macromolecules and their interactions - PMC [pmc.ncbi.nlm.nih.gov]
- 16. pharmaknowledgeforum.com [pharmaknowledgeforum.com]
- 17. improvedpharma.com [improvedpharma.com]
- 18. resolvemass.ca [resolvemass.ca]
- To cite this document: BenchChem. [Physicochemical properties of 3-Amino-1-methylpyridin-2(1H)-one hydrochloride]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1383270#physicochemical-properties-of-3-amino-1-methylpyridin-2-1h-one-hydrochloride>]

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